

Personal protective equipment for handling Triethylene glycol monobenzyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylene glycol monobenzyl ether*

Cat. No.: B150724

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Essential Safety and Handling Guide for Triethylene Glycol Monobenzyl Ether

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Triethylene glycol monobenzyl ether** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Chemical Identifier:

- Name: **Triethylene glycol monobenzyl ether**
- CAS Number: 55489-58-2
- Molecular Formula: C13H20O4
- Molecular Weight: 240.30 g/mol [\[1\]](#)

Hazard Identification and Classification

Triethylene glycol monobenzyl ether is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure proper handling.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[[1](#)]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[[1](#)]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[[1](#)]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[[1](#)]

Signal Word: Warning[[1](#)]

Hazard Statements:[[1](#)]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The type of protective equipment should be selected based on the concentration and amount of the substance at the specific workplace.[[2](#)]

PPE Category	Item	Specifications
Eye/Face Protection	Safety Glasses	Must conform to EN166 or NIOSH standards, with side-shields. [2]
Skin Protection	Gloves	Handle with gloves inspected prior to use. Use proper glove removal technique. Nitrile rubber, chloroprene, and butyl rubber are suitable for similar chemicals, with a thickness of 0.4-0.7 mm and a breakthrough time of >480 min. [3]
Protective Clothing		Wear impervious clothing. [2] A lab coat or apron should be worn.
Respiratory Protection	Respirator	In case of inadequate ventilation or aerosol formation, use an air-purifying respirator with appropriate cartridges. [1] [4]

Operational Plan: Safe Handling and Storage

Adherence to safe handling and storage procedures is critical to prevent accidents and exposure.

Handling:

- Ventilation: Always use in a well-ventilated area.[\[1\]](#)[\[2\]](#) Local exhaust ventilation is recommended.[\[4\]](#)
- Avoid Contact: Prevent contact with skin and eyes.[\[2\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

- Hygiene: Wash hands thoroughly after handling and before breaks.[[2](#)] Do not eat, drink, or smoke when using this product.[[1](#)]
- Clothing: Contaminated clothing should be removed and washed before reuse.[[1](#)]

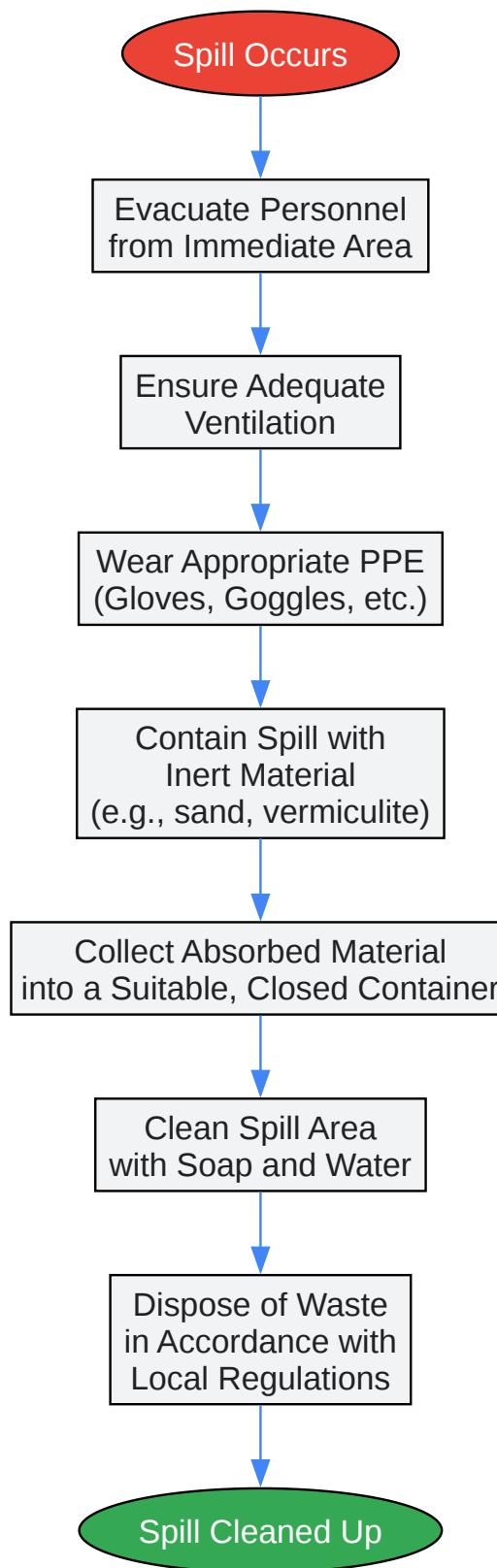
Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[2](#)]
- Keep the container tightly closed.[[1](#)][[2](#)]
- Store locked up.[[1](#)]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[[4](#)]

Emergency Procedures: Spills and First Aid

Immediate and appropriate response to emergencies can significantly mitigate harm.

Spill Response Workflow:



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Caption: Workflow for handling a chemical spill.

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If on Skin: Wash with plenty of soap and water.[\[1\]](#) Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If Swallowed: Rinse mouth.[\[1\]](#) Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)

Disposal Plan

Proper disposal of **Triethylene glycol monobenzyl ether** and any contaminated materials is essential to prevent environmental contamination.

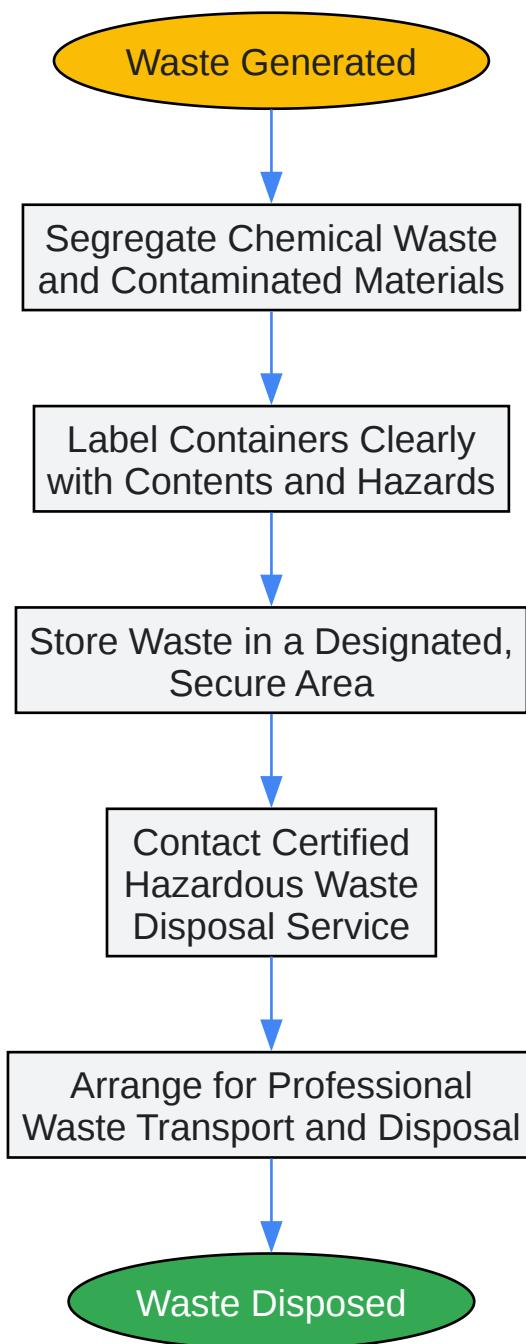
Waste Generation and Segregation:

- Collect waste chemical and contaminated materials (e.g., used gloves, absorbent material) in separate, clearly labeled, and suitable closed containers.[\[2\]](#)

Disposal Procedure:

- Consult Regulations: All disposal practices must be in accordance with local, state, and federal regulations.
- Chemical Waste: The chemical itself should be disposed of as hazardous waste. Do not let the product enter drains.[\[2\]](#)
- Contaminated Materials: Absorbent materials used for spills and contaminated PPE should be placed in a sealed container and disposed of as hazardous waste.[\[2\]](#)
- Empty Containers: Do not reuse empty containers. Dispose of them as hazardous waste.

Disposal Workflow:



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Caption: Procedural steps for chemical waste disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Triethylene glycol monobenzyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150724#personal-protective-equipment-for-handling-triethylene-glycol-monobenzyl-ether]

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